

# An In-depth Technical Guide to the Synthesis of C.I. 69005 (Indanthrone)

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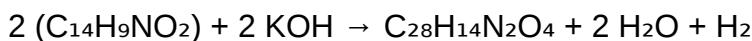
## Introduction

C.I. 69005, widely known as Indanthrone or Pigment Blue 60, is a high-performance synthetic organic pigment with the chemical formula  $C_{28}H_{14}N_2O_4$ .<sup>[1][2]</sup> First synthesized in 1901, it was one of the earliest vat dyes and continues to be a crucial colorant due to its exceptional lightfastness, weather resistance, and chemical stability.<sup>[3][4]</sup> This technical guide provides a comprehensive overview of the synthesis pathway and mechanism of C.I. 69005, tailored for professionals in research, and drug development who may utilize this robust molecule as a scaffold or building block.

## Synthesis Pathway

The primary and most established industrial synthesis of C.I. 69005 involves the dimerization of 2-aminoanthraquinone in a strongly alkaline medium at elevated temperatures.<sup>[1][4][5]</sup> The reaction is typically carried out using potassium hydroxide as the base.

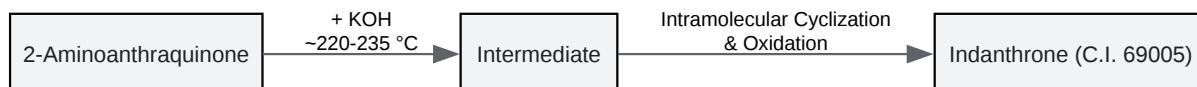
### Overall Reaction:



The synthesis proceeds through a series of intermediate steps involving dimerization and intramolecular cyclization, ultimately leading to the formation of the stable Indanthrone

molecule.[\[1\]](#)

Diagram of the Synthesis Pathway:



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Caption: Synthesis pathway of C.I. 69005 from 2-aminoanthraquinone.

## Reaction Mechanism

The precise mechanism of Indanthrone formation from 2-aminoanthraquinone involves a nucleophilic attack and subsequent condensation reactions. While not exhaustively detailed in all literature, the generally accepted mechanism can be outlined as follows:

- Deprotonation: In the presence of a strong base like potassium hydroxide, the amino group of 2-aminoanthraquinone is deprotonated, forming a potent nucleophile.
- Nucleophilic Attack: The resulting anion attacks the carbonyl carbon of a second molecule of 2-aminoanthraquinone.
- Dimerization and Intermediate Formation: This leads to the formation of a dimeric intermediate.
- Intramolecular Cyclization: The intermediate undergoes intramolecular cyclization, forming the dihydro-indanthrone structure.
- Oxidation: The dihydro-indanthrone is then oxidized to the final Indanthrone pigment. This oxidation can be facilitated by an oxidizing agent or can occur via the reduction of another molecule of the starting material.

## Experimental Protocols

The following is a generalized experimental protocol compiled from various sources, including patented methods, for the synthesis of C.I. 69005. It is crucial to note that specific parameters

may be adjusted based on the desired crystalline form and purity of the final product.

#### Materials:

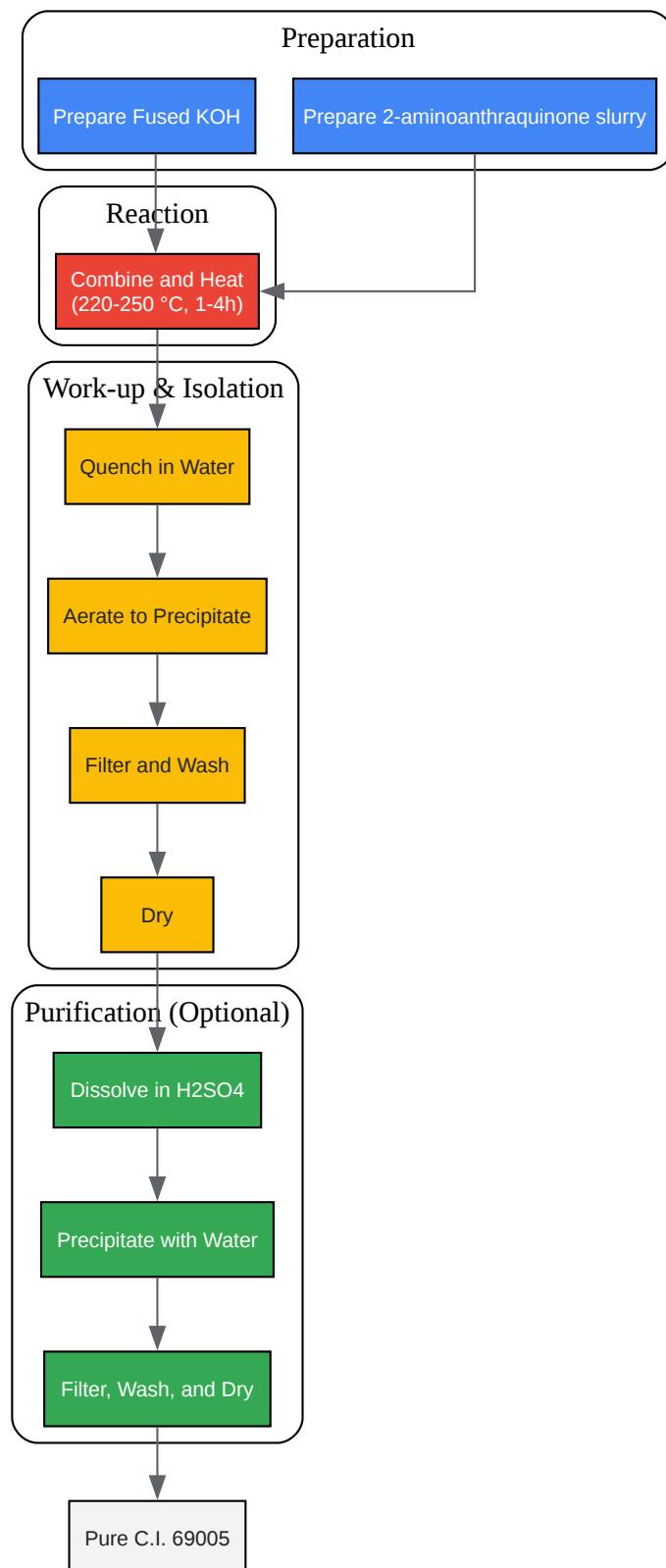
- 2-aminoanthraquinone
- Potassium hydroxide (KOH)
- Water
- Optional: Oxidizing agent (e.g., potassium nitrate, potassium chlorate)
- Optional: Wetting agent (e.g., lower aliphatic alcohols)

#### Procedure:

- Preparation of the Reaction Mixture: A fused caustic alkali mixture is prepared by heating potassium hydroxide. The temperature is maintained between 195 °C and 250 °C.[6]
- Addition of 2-aminoanthraquinone: An aqueous slurry of 2-aminoanthraquinone is gradually added to the fused caustic alkali mixture with constant stirring to ensure a homogeneous reaction mixture.[6] The use of a slurry helps to prevent the solid 2-aminoanthraquinone from floating on the surface and promotes even distribution.[6] A wetting agent can be added to the slurry to aid in its introduction into the reaction mixture.[6]
- Reaction: The reaction mixture is heated to a temperature between 220 °C and 250 °C for 1 to 4 hours with continuous stirring until the formation of Indanthrone is substantially complete.[6] The presence of an oxidizing agent, such as potassium chlorate or potassium nitrate, can be incorporated into the reaction mixture to improve the yield of the final product.[6]
- Work-up and Isolation: The reacted mixture is poured into a large volume of water.[6] Air is then blown through the resulting aqueous mixture to precipitate the Indanthrone product.[6]
- Purification: The precipitated product is collected by filtration, washed thoroughly with water until neutral, and then dried.[6][7] Further purification can be achieved by recrystallization from a high-boiling point solvent or through a process known as "pigmenting," which involves

treating the crude product to obtain the desired crystal form and particle size.[8] One such method involves dissolving the crude Indanthrone in concentrated sulfuric acid and then carefully precipitating it by the addition of water.[9][10][11]

Experimental Workflow Diagram:



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Caption: A typical experimental workflow for the synthesis and purification of C.I. 69005.

## Quantitative Data

The following table summarizes key quantitative data related to C.I. 69005. It is important to note that reaction yields can vary significantly based on the specific conditions and scale of the synthesis.

Property	Value	Reference
Molecular Formula	C <sub>28</sub> H <sub>14</sub> N <sub>2</sub> O <sub>4</sub>	[1][2]
Molecular Weight	442.4 g/mol	[2]
Appearance	Dark blue solid, blue needles with a metallic luster	[1][4]
Melting Point	470-500 °C	[4]
Solubility	Insoluble in water and most organic solvents. Slightly soluble in hot chloroform, o-chlorophenol, and quinoline.	[4]
Reaction Temperature	220-250 °C	[1][6]
Reaction Time	1-4 hours	[6]

## Conclusion

The synthesis of C.I. 69005 (Indanthrone) from 2-aminoanthraquinone remains a cornerstone of industrial organic pigment production. The robustness of the synthesis, coupled with the exceptional properties of the final product, ensures its continued relevance. For researchers in drug development and materials science, the Indanthrone scaffold offers a thermally and photochemically stable platform for the development of novel functional molecules.

Understanding the intricacies of its synthesis is the first step toward harnessing its potential in advanced applications.

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